

Application Note & Protocol: Synthesis of N,N-diallyldichloroacetamide (Dichlormid)

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Compound of Interest

Compound Name: Diallylamine

Cat. No.: B093489

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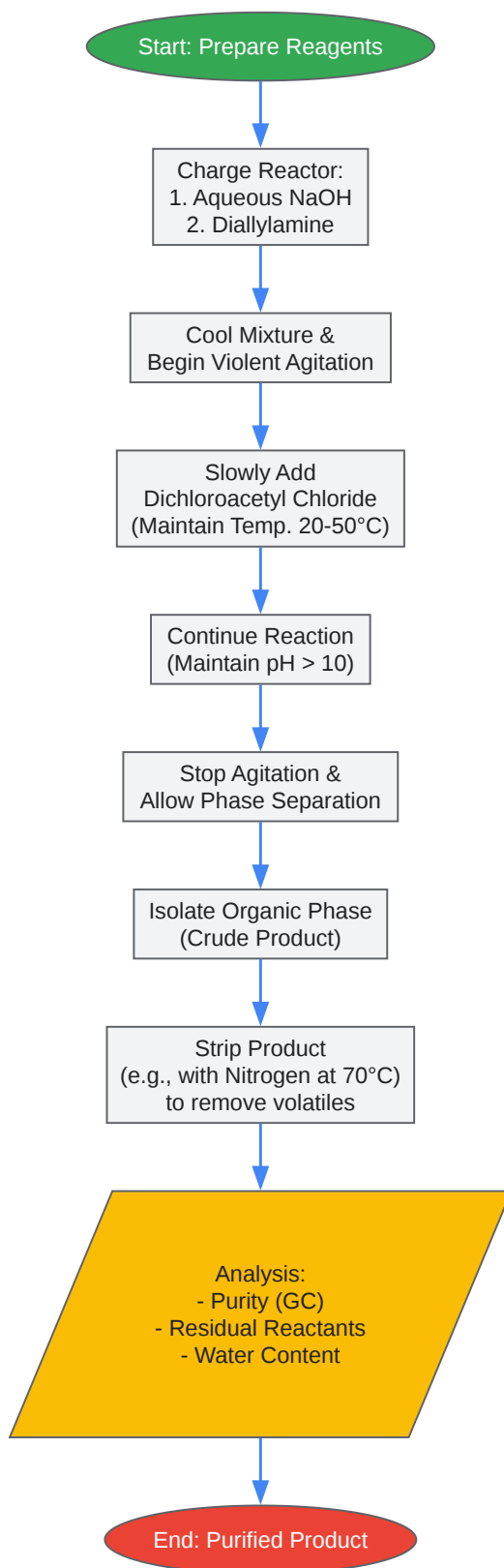
Introduction

N,N-diallyldichloroacetamide, also known as Dichlormid or R-25788, is a widely used herbicide safener. It is incorporated into herbicide formulations to protect crops, particularly maize, from injury caused by active ingredients like thiocarbamate and chloroacetanilide herbicides.[1] The mechanism of its protective action involves the modulation of plant metabolic pathways, such as fatty acid elongation.[2]

The efficient synthesis of N,N-diallyldichloroacetamide is of significant industrial importance. A key challenge in its production is the formation of amine salt by-products, such as N,N-diallylaminedichloroacetate, which can lead to the formation of gels in final product formulations.[3] This document outlines a robust and high-yield process for the synthesis of N,N-diallyldichloroacetamide from **diallylamine** and dichloroacetyl chloride, which minimizes the generation of these undesirable by-products. The core of this process involves a carefully controlled reaction in a two-phase system with aqueous sodium hydroxide to maintain a high pH.[3][4]

Reaction Scheme

The synthesis is achieved through the acylation of **diallylamine** with dichloroacetyl chloride in the presence of a strong base.



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References

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